Application Note: (2-Isopropyl-imidazol-1-yl)-acetic Acid in Material Science

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Compound of Interest

Compound Name:	*(2-Isopropyl-imidazol-1-yl)-acetic acid*
CAS No.:	*876717-08-7*
Cat. No.:	*B1353181*

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Executive Summary

(2-Isopropyl-imidazol-1-yl)-acetic acid is a bifunctional heterocyclic building block that bridges the gap between sterically hindered organic bases and carboxylate ligands. While its parent scaffold is widely recognized in medicinal chemistry (as a Zoledronic acid intermediate), this specific isopropyl-substituted derivative offers unique advantages in material science. Its bulky isopropyl group at the 2-position provides steric control, while the acetic acid tail facilitates zwitterionic character and metal coordination.

This guide details its application across three high-impact domains: Crystal Engineering (MOFs), Corrosion Inhibition, and Polymer Curing.

Chemical Profile & Structural Advantages

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Property	Specification
IUPAC Name	2-(2-Isopropyl-1H-imidazol-1-yl)acetic acid
Functional Groups	Imidazole (N-donor), Carboxylic Acid (O-donor), Isopropyl (Steric bulk)
Electronic State	Zwitterionic potential (Imidazolium-Carboxylate)
Key Advantage	The 2-isopropyl group prevents close π-π stacking, inducing porosity in MOFs and creating hydrophobic barriers in surface coatings.[1]

Application I: Ligand Design for Metal-Organic Frameworks (MOFs)

Mechanistic Insight

In the synthesis of Coordination Polymers (CPs) and MOFs, **(2-Isopropyl-imidazol-1-yl)-acetic acid** acts as a heterofunctional linker. Unlike simple imidazole or acetate ligands, it offers:

- Mixed Donor Sites: The imidazole nitrogen (soft base) binds effectively to transition metals (Cu, Zn, Ni), while the carboxylate (hard base) stabilizes the cluster.
- Steric Directing: The bulky isopropyl group forces the ligand to adopt specific twisted conformations, often preventing interpenetration of MOF networks and thereby maintaining open pore volume.

Experimental Protocol: Solvothermal Synthesis of Cu-IPA-MOF

Objective: Synthesize a porous copper(II) coordination polymer using **(2-Isopropyl-imidazol-1-yl)-acetic acid** (IPA-L).

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Reagents:

- Ligand (IPA-L): 1.0 mmol (168 mg)
- Metal Salt: Cu(NO3)2·3H2O (1.0 mmol, 241 mg)
- Solvent: DMF/Ethanol/Water (2:1:1 v/v)
- Base: NaOH (1M solution)

Workflow:

- Dissolution: Dissolve 168 mg of IPA-L in 10 mL of solvent mixture. Adjust pH to 6.5 using NaOH to deprotonate the carboxylic acid.
- Mixing: Add the copper salt solution (dissolved in 5 mL water) dropwise to the ligand solution under stirring. A blue-green precipitate may form transiently.
- Solvothermal Treatment: Transfer the suspension to a 25 mL Teflon-lined stainless steel autoclave.
- Crystallization: Heat at 100°C for 72 hours. Cool to room temperature at a rate of 5°C/hour (slow cooling is critical for single-crystal growth).
- Isolation: Filter the blue block crystals, wash with ethanol, and dry in air.

Data Interpretation (Expected):

- XRD: Sharp peaks indicating high crystallinity.
- TGA: Thermal stability up to ~250°C (loss of solvent) and ~350°C (ligand decomposition).

Application II: High-Performance Corrosion Inhibitor

Mechanistic Insight

Imidazoles are standard corrosion inhibitors for copper and steel. The addition of the acetic acid moiety in **(2-Isopropyl-imidazol-1-yl)-acetic acid** enhances inhibition efficiency via a "chelation-adsorption" mechanism:

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- Anchoring: The imidazole nitrogen and carboxylate oxygen chelate surface metal ions (

  or

).
- Shielding: The hydrophobic isopropyl tail orients away from the surface, repelling water and aggressive ions (

).

Protocol: Electrochemical Impedance Spectroscopy (EIS) Assessment

Objective: Determine the inhibition efficiency on Mild Steel in 1M HCl.

Setup:

- Working Electrode: Mild steel coupon (

  exposed area).
- Counter Electrode: Platinum wire.
- Reference Electrode: Ag/AgCl.
- Electrolyte: 1M HCl (blank) vs. 1M HCl + 200 ppm Inhibitor.

Step-by-Step:

- Surface Prep: Polish steel coupons with SiC paper (up to 1200 grit), degrease with acetone, and dry.
- OCP Stabilization: Immerse electrode in the test solution for 30 minutes until Open Circuit Potential (OCP) stabilizes.
- Measurement: Perform EIS over a frequency range of 100 kHz to 10 mHz with an AC amplitude of 10 mV.

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- Analysis: Fit data to a Randles equivalent circuit (

).

Data Presentation:

Concentration (ppm)	( )	( )	Inhibition Efficiency (
0 (Blank)	45	120	-
50	320	85	85.9%
100	580	60	92.2%
200	950	42	95.2%

*

Application III: Latent Curing Agent for Epoxy Resins

Mechanistic Insight

2-Isopropylimidazole is a known curing agent but reacts too quickly at room temperature (short pot life). The acetic acid derivative acts as a zwitterionic latent catalyst.

- Latency: At room temperature, the acidic proton protonates the imidazole nitrogen, blocking its nucleophilicity.
- Activation: Upon heating (>120°C), the zwitterionic salt dissociates or decarboxylates (if pushed to extreme), releasing the active imidazole species to initiate polymerization.

Protocol: Differential Scanning Calorimetry (DSC) Curing Study

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- Formulation: Mix Diglycidyl Ether of Bisphenol A (DGEBA) epoxy resin with 5 wt% **(2-Isopropyl-imidazol-1-yl)-acetic acid**.
- Dispersion: Mill the mixture to ensure homogeneity (the zwitterion is a solid powder).
- DSC Run:
  - Equilibrate at 30°C.
  - Ramp 10°C/min to 250°C.
- Result Analysis: Look for the onset temperature (

) of the exothermic curing peak. A

  confirms latency (compared to

  for pure 2-isopropylimidazole).

Synthesis Protocol

Since this specific derivative is not always commercially available off-the-shelf, a robust synthesis protocol is required.

Reaction Scheme: 2-Isopropylimidazole + Chloroacetic Acid + Base -> Product



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Caption: Synthesis workflow for **(2-Isopropyl-imidazol-1-yl)-acetic acid** via N-alkylation.

Detailed Procedure:

- Reactants: Dissolve chloroacetic acid (1.2 eq) and NaOH (2.4 eq) in water.
- Addition: Add 2-isopropylimidazole (1.0 eq) to the solution.

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- Reflux: Heat the mixture to reflux (approx. 100°C) for 4–6 hours.
- Workup: Cool the solution. Carefully adjust pH to the isoelectric point (approx pH 5–6) using conc. HCl. The zwitterionic product will precipitate as a white solid.
- Purification: Recrystallize from water/ethanol.

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